

Preliminary Technical Data Sheet: 4-Bromo-2-chloro-6-fluorophenol

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-fluorophenol

Cat. No.: B062433

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This document provides the available technical information for **4-Bromo-2-chloro-6-fluorophenol**. Due to the limited publicly available data for this specific compound, this serves as a preliminary data sheet rather than an in-depth guide.

Chemical Identification

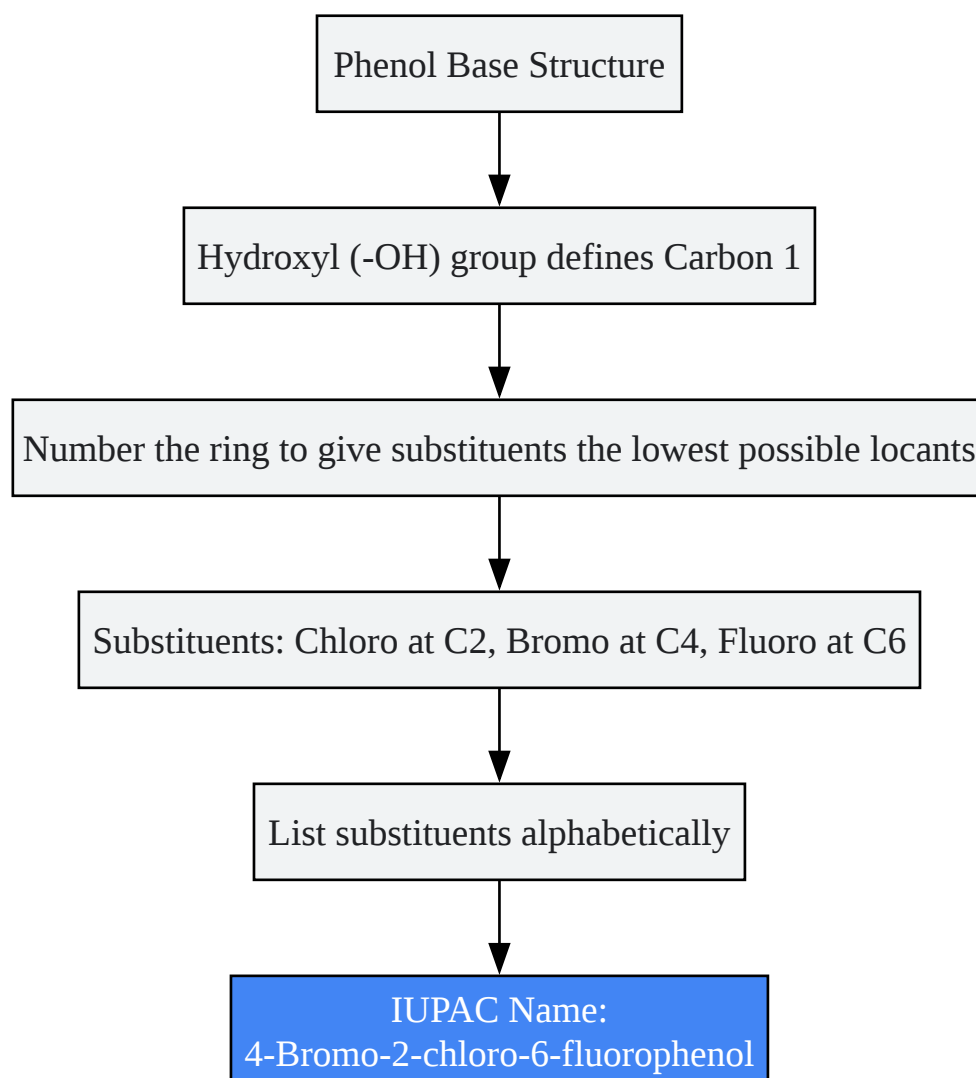
Identifier	Value
IUPAC Name	4-Bromo-2-chloro-6-fluorophenol
CAS Number	161045-79-0[1]
Molecular Formula	C ₆ H ₃ BrClFO
Molecular Weight	225.44 g/mol

Data Availability

A comprehensive search for quantitative experimental data, detailed experimental protocols, and associated signaling pathways for **4-Bromo-2-chloro-6-fluorophenol** did not yield sufficient information to construct a detailed technical guide. The available information is primarily limited to supplier listings. For context, more extensive data is publicly available for structurally related compounds such as 2-Bromo-4-chloro-6-fluorophenol (CAS 886499-88-3)[2] and 4-Bromo-2-chlorophenol (CAS 3964-56-5)[3].

Logical Relationship for IUPAC Naming

The IUPAC name "**4-Bromo-2-chloro-6-fluorophenol**" is determined by the following nomenclature rules for substituted phenols:



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Caption: IUPAC Nomenclature Workflow for **4-Bromo-2-chloro-6-fluorophenol**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or application of **4-Bromo-2-chloro-6-fluorophenol** are not readily available in the public domain. General synthetic routes

for halogenated phenols typically involve electrophilic aromatic substitution on a phenol or a protected precursor.

Signaling Pathways and Biological Activity

There is currently no publicly available information detailing the involvement of **4-Bromo-2-chloro-6-fluorophenol** in specific biological signaling pathways or its comprehensive pharmacological profile. Its utility is noted in medicinal chemistry for the construction of complex aromatic structures.

This data sheet will be updated as more information becomes publicly available.

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References

- 1. Aobchem 4-Bromo-2-chloro-6-fluorophenol, AOBCEM USA 15230-25G. 161045-79-0. | Fisher Scientific [fishersci.com]
- 2. 2-Bromo-4-chloro-6-fluorophenol | C₆H₃BrClFO | CID 3838744 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Bromo-2-chlorophenol | C₆H₄BrClO | CID 19859 - PubChem [pubchem.ncbi.nlm.nih.gov]
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